

Thermodynamic Properties of 1-Pentanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermodynamic properties of **1-Pentanol** (n-pentanol), an alcohol valued for its solvent properties and as a building block in chemical synthesis. The information presented herein is intended to be a valuable resource for professionals in research, scientific, and drug development fields where a thorough understanding of the physicochemical behavior of **1-Pentanol** is crucial. This document summarizes essential quantitative data in structured tables, details the experimental protocols for their determination, and provides visual representations of the experimental workflows.

Core Thermodynamic Properties of 1-Pentanol

1-Pentanol ($C_5H_{12}O$) is a colorless liquid with a characteristic odor.^[1] Its thermodynamic properties are fundamental to understanding its behavior in various applications, from reaction kinetics to formulation development.

Quantitative Data Summary

The following tables summarize the key thermodynamic properties of **1-Pentanol**, compiled from various reputable sources.

Table 1: General and Physical Properties of **1-Pentanol**

Property	Value	Units	Reference
Molecular Weight	88.15	g/mol	[2]
Boiling Point (at 101.3 kPa)	138	°C	[3]
Melting Point	-79	°C	[3]
Flash Point	37.8	°C	[3]

Table 2: Density of **1-Pentanol** at Various Temperatures

Temperature (°C)	Density (g/cm³)	Reference
20	0.81	[3]
25	0.811	[2]

Table 3: Vapor Pressure of **1-Pentanol** at Various Temperatures

Temperature (°C)	Vapor Pressure (Pa)	Reference
20	200	[1]

The vapor pressure of **1-Pentanol** can be described by the Antoine equation: $\log_{10}(P) = A - (B / (T + C))$, where P is the vapor pressure in bar and T is the temperature in Kelvin. The constants for **1-pentanol** are A = 4.68277, B = 1492.549, and C = -91.621 for the temperature range of 307 K to 411 K.

Table 4: Heat Capacity of Liquid **1-Pentanol**

Temperature (K)	Molar Heat Capacity (J K ⁻¹ mol ⁻¹)	Reference
298.15	207.45	[1]

Table 5: Enthalpy of Vaporization of **1-Pentanol**

Temperature (K)	Enthalpy of Vaporization (kJ/mol)	Reference
298.15	52.5	

Experimental Protocols

The accurate determination of thermodynamic properties is paramount for their application in scientific and industrial contexts. This section details the methodologies for measuring the key properties of **1-Pentanol**.

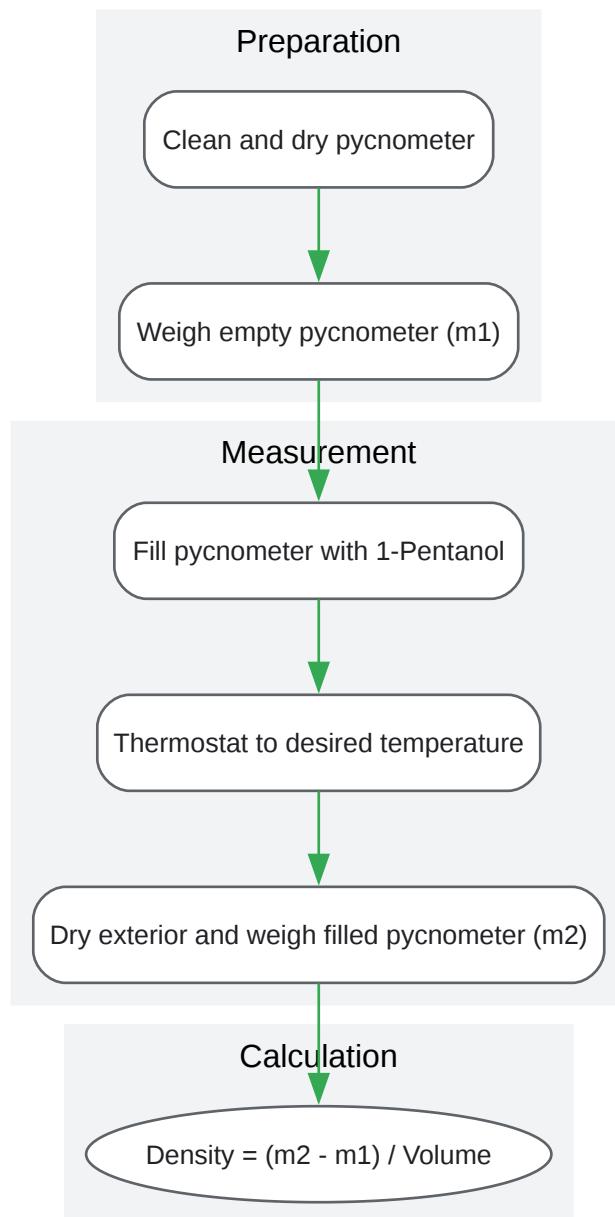
Density Determination using a Pycnometer

The density of a liquid can be determined with high precision using a pycnometer, a glass flask with a specific, accurately known volume.

Methodology:

- Cleaning and Drying: The pycnometer is thoroughly cleaned and dried to ensure no residual contaminants affect the mass measurement.
- Mass of Empty Pycnometer: The mass of the empty, dry pycnometer is accurately determined using an analytical balance.[4]
- Filling with **1-Pentanol**: The pycnometer is filled with **1-Pentanol**, ensuring no air bubbles are trapped. The stopper, which has a capillary tube, is inserted, allowing excess liquid to be expelled.[5]
- Thermostating: The filled pycnometer is placed in a thermostatic bath to bring the liquid to the desired temperature.[5]
- Mass of Filled Pycnometer: After reaching thermal equilibrium, the exterior of the pycnometer is carefully dried, and its mass is measured.[5]
- Calculation: The density is calculated by dividing the mass of the **1-Pentanol** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[5]

Workflow for Density Measurement using a Pycnometer

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Caption: Workflow for Density Measurement using a Pycnometer.

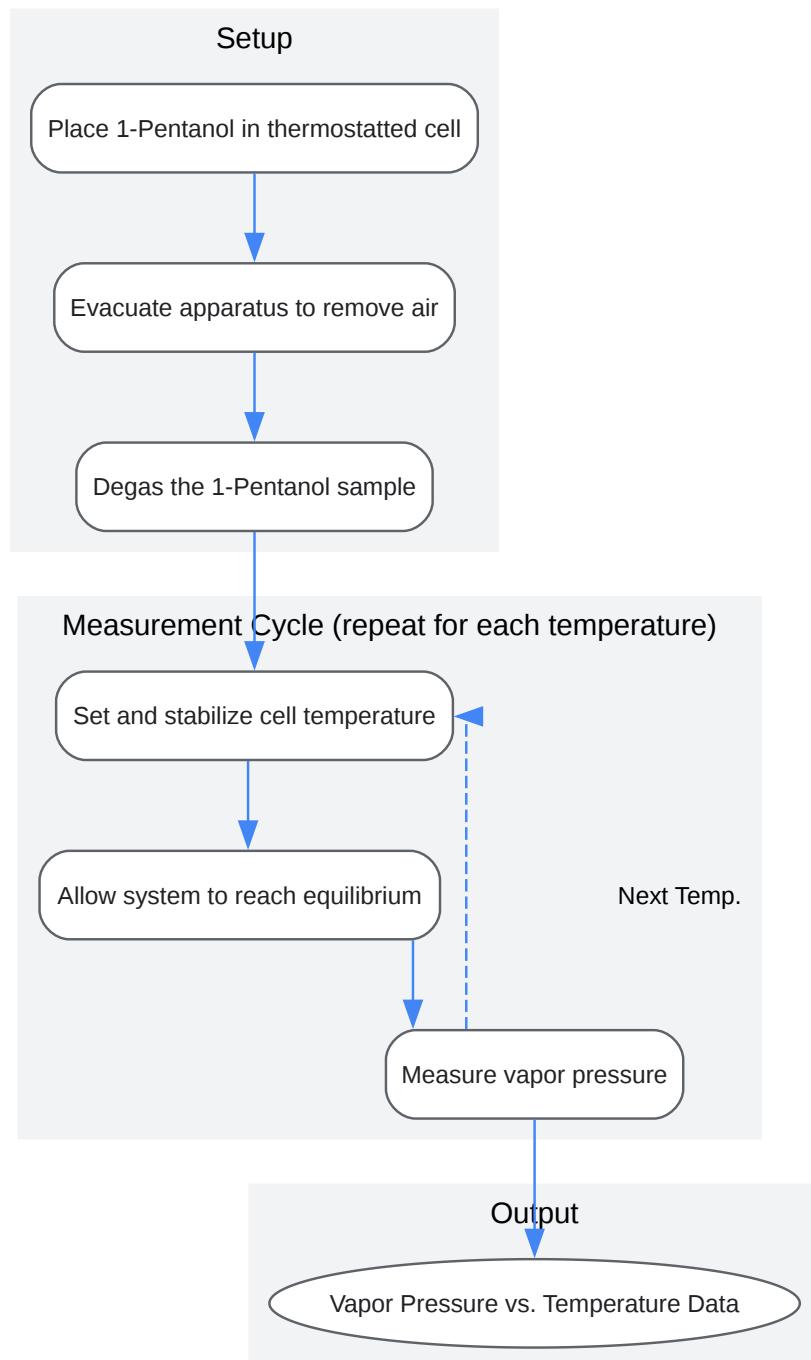
Vapor Pressure Measurement (Static Method)

The static method involves measuring the pressure of the vapor in equilibrium with the liquid in a closed system at a constant temperature.

Methodology:

- Apparatus Setup: A sample of **1-Pentanol** is placed in a thermostatted cell connected to a pressure measuring device. The apparatus is evacuated to remove air.
- Sample Degassing: The **1-Pentanol** sample is thoroughly degassed to remove any dissolved gases that could contribute to the total pressure.[6]
- Temperature Control: The temperature of the cell is precisely controlled using a thermostatic bath.
- Equilibrium: The system is allowed to reach equilibrium, where the rate of vaporization equals the rate of condensation.[7]
- Pressure Measurement: The pressure of the vapor in the cell is measured using a calibrated pressure transducer.[8] This process is repeated at various temperatures to obtain a vapor pressure curve.

Workflow for Static Vapor Pressure Measurement

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Caption: Workflow for Static Vapor Pressure Measurement.

Heat Capacity Determination using Adiabatic Calorimetry

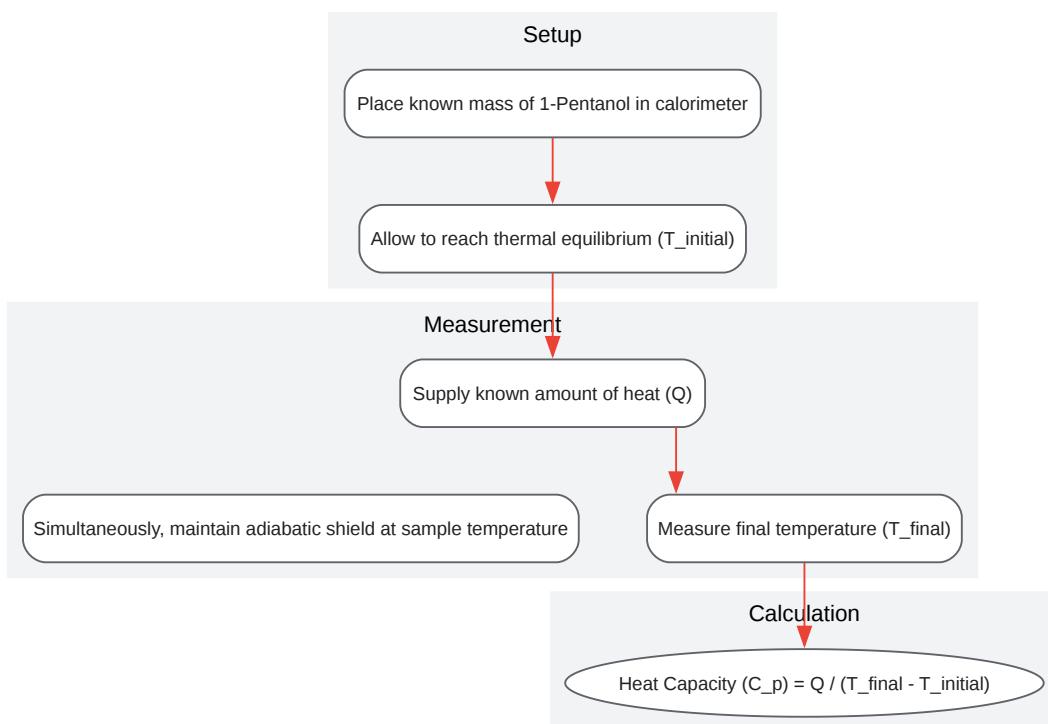
Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of liquids.[\[9\]](#)

The principle is to introduce a known quantity of heat to the sample and measure the resulting temperature change under conditions where no heat is exchanged with the surroundings.

Methodology:

- Calorimeter Setup: A known mass of **1-Pentanol** is placed in a calorimeter vessel, which is surrounded by an adiabatic shield.[\[9\]](#)
- Thermal Equilibration: The sample is allowed to reach a stable initial temperature.
- Heating: A precisely measured amount of electrical energy is supplied to a heater within the sample, causing its temperature to rise.
- Temperature Measurement: The temperature of the sample is monitored with a high-precision thermometer.
- Adiabatic Control: The temperature of the adiabatic shield is continuously adjusted to match the temperature of the calorimeter, minimizing heat loss.[\[9\]](#)
- Calculation: The heat capacity is calculated from the amount of heat added and the corresponding temperature increase.

Workflow for Adiabatic Calorimetry

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Caption: Workflow for Adiabatic Calorimetry.

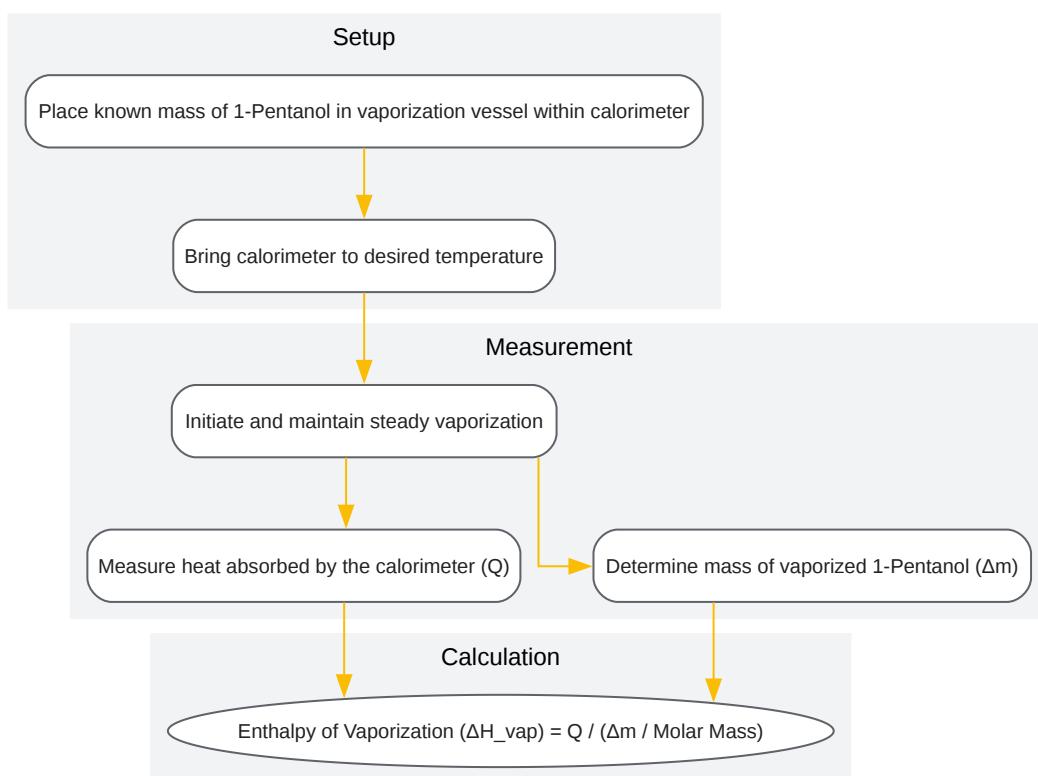
Enthalpy of Vaporization Determination by Calorimetry

The enthalpy of vaporization can be determined by measuring the heat required to vaporize a known amount of liquid at a constant temperature and pressure.[\[10\]](#)

Methodology:

- Calorimeter Preparation: A calorimeter is prepared with a vaporization vessel containing a known mass of **1-Pentanol**.[\[10\]](#)
- Temperature Equilibration: The calorimeter and its contents are brought to the desired temperature.
- Vaporization: A steady stream of inert gas is passed through the **1-Pentanol** to facilitate vaporization at a constant rate. Alternatively, the liquid can be heated electrically to its boiling point.
- Heat Measurement: The heat absorbed during the vaporization process is measured by the calorimeter. This can be done by measuring the cooling of the calorimeter or by supplying a known amount of electrical energy to maintain a constant temperature.
- Mass Determination: The mass of the vaporized **1-Pentanol** is determined by weighing the vaporization vessel before and after the experiment.[\[10\]](#)
- Calculation: The enthalpy of vaporization is calculated by dividing the total heat absorbed by the number of moles of **1-Pentanol** that have vaporized.

Workflow for Enthalpy of Vaporization Measurement

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Caption: Workflow for Enthalpy of Vaporization Measurement.

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